

Technical Support Center: Aviglycine Efficacy Under Various Environmental Conditions

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Compound of Interest

Compound Name: Aviglycine

Cat. No.: B1665843

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the use of **aviglycine**. The information is designed to address specific issues that may arise during experimentation due to the influence of environmental factors on the efficacy of **aviglycine**.

Troubleshooting Guide

This guide addresses common problems encountered during the application of **aviglycine**, providing potential causes and actionable solutions.

Problem	Potential Cause(s)	Recommended Solution(s)
Reduced or no efficacy of aviglycine application.	Inappropriate Temperature: Aviglycine's efficacy can be temperature-dependent. Low temperatures may reduce its activity.	Ensure application occurs within the optimal temperature range for the specific plant species and desired outcome. For post-harvest treatments, efficacy may be more dependent on post-treatment temperature than exposure time. [1] Pre- and post-harvest heat treatments in conjunction with aviglycine can influence fruit ripening after cold storage. [2]
High Humidity: High relative humidity can enhance the penetration of aviglycine. [3] If humidity is too low, the spray solution may evaporate too quickly, reducing uptake.	Apply aviglycine during periods of moderate to high humidity (e.g., early morning or evening) to maximize uptake. Increasing relative humidity from 50% to 100% has been shown to markedly increase penetration. [3]	
Incorrect pH of Spray Solution: The pH of the water used to dissolve aviglycine can affect its stability and absorption by the plant. An unsuitable pH can lead to alkaline hydrolysis, reducing the active ingredient's effectiveness. [4] [5]	The ideal pH for most pesticide solutions, including plant growth regulators, is between 5 and 7. [4] Always measure the pH of your water source before mixing and adjust if necessary using a suitable buffer.	
Suboptimal Light Intensity: Light intensity can influence plant metabolism and potentially the uptake and translocation of aviglycine.	While direct studies on aviglycine are limited, general plant physiology suggests that application during periods of active photosynthesis	

	(moderate light) may be beneficial. However, very high light intensity could cause rapid drying of the spray solution.	
Inconsistent results between experiments.	Variable Environmental Conditions: Fluctuations in temperature, humidity, and light intensity between experiments can lead to variability in aviglycine's effects.	Record environmental conditions (temperature, relative humidity, light intensity) during each experiment to identify potential sources of variation. Conduct experiments under controlled environmental conditions whenever possible.
Inconsistent Application Timing: The developmental stage of the plant or fruit at the time of application is critical for efficacy.	Standardize the application timing based on the specific physiological stage of the plant material (e.g., weeks before anticipated harvest, specific growth stage).[6]	
Phytotoxicity symptoms observed after application.	High Concentration: Applying aviglycine at a concentration higher than recommended can lead to adverse effects on the plant.	Strictly adhere to the recommended concentration for the specific crop and desired outcome. Conduct small-scale trials with a range of concentrations to determine the optimal dose for your experimental conditions.
Spray Additives/Adjuvants: The use of certain surfactants or other additives in the spray solution could potentially cause phytotoxicity in combination with aviglycine.	Use only recommended and tested adjuvants. When using a new adjuvant, conduct a small-scale test to check for any adverse reactions.	

Frequently Asked Questions (FAQs)

Q1: What is the primary mode of action of **aviglycine**?

A1: **Aviglycine** is a competitive inhibitor of the enzyme 1-aminocyclopropane-1-carboxylic acid (ACC) synthase.[2][7] This enzyme catalyzes the conversion of S-adenosylmethionine (SAM) to ACC, which is the immediate precursor to ethylene in plants.[7] By blocking ACC synthase, **aviglycine** effectively reduces the biosynthesis of ethylene, a key plant hormone involved in ripening, senescence, and stress responses.

Q2: How does temperature influence the effectiveness of **aviglycine**?

A2: Temperature plays a crucial role in the efficacy of **aviglycine**. For instance, in post-harvest applications on peaches, the benefit of **aviglycine** treatment was more dependent on the storage temperature (more effective at 20°C than at 10°C) than on the duration of exposure to the **aviglycine** solution.[1] One study found that increasing the temperature from 10 to 30°C increased **aviglycine** penetration in the initial hours after application.[3]

Q3: What is the effect of humidity on **aviglycine** uptake?

A3: High relative humidity significantly enhances the penetration of **aviglycine** through the plant cuticle.[3] Research has demonstrated that increasing the relative humidity from 50% to 100% can markedly increase its uptake.[3] This is likely due to the delayed drying of the spray droplet on the plant surface, allowing for a longer period of absorption.

Q4: Does the pH of the spray solution matter for **aviglycine** application?

A4: Yes, the pH of the spray solution is important. While specific studies on **aviglycine** are not abundant in the provided results, general knowledge of pesticide and plant growth regulator application suggests that an optimal pH range (typically between 5 and 7) is crucial for the stability of the active ingredient and for optimal foliar uptake.[4][8] Alkaline water (pH > 7) can lead to alkaline hydrolysis, which degrades the active compound and reduces its efficacy.[4][5]

Q5: Can light intensity affect the performance of **aviglycine**?

A5: While the direct impact of light intensity on **aviglycine** efficacy is not well-documented in the provided search results, light is a critical factor for overall plant physiology. Light intensity

influences photosynthesis and stomatal opening, which can in turn affect the uptake of foliar-applied substances. Extreme light conditions (very high or very low) can cause stress in plants, potentially altering their response to growth regulators.

Quantitative Data Summary

The following tables summarize the quantitative effects of various environmental conditions and application parameters on the efficacy of **aviglycine**, based on available research data.

Table 1: Effect of Temperature on **Aviglycine** Efficacy

Plant/Fruit	Treatment Details	Temperature (°C)	Observed Effect	Reference
Peach ('FlordaPrince')	Post-harvest dip in 300 mg/L AVG	10	No detectable difference between treated and control fruits.	[1]
20	AVG-treated fruits were firmer than control fruits after 5 days.	[1]		
Tomato Fruit Cuticles	14C-AVG application	10 to 30	Increased penetration in the first 6 hours after application.	[3]

Table 2: Effect of Relative Humidity (RH) on **Aviglycine** Penetration

Sample	Treatment Details	Relative Humidity (%)	Observed Effect	Reference
Tomato Fruit Cuticles	14C-AVG application	50 to 100	Markedly increased penetration.	[3]

Table 3: Effect of **Aviglycine** Concentration on Various Parameters

Plant/Fruit	Concentration (mg/L)	Parameter Measured	Observed Effect	Reference
'Gala' Apple	65 (half-rate)	Pre-harvest fruit drop	Less effective than full-rate.	[6]
130 (full-rate)	Pre-harvest fruit drop	More effective at minimizing fruit drop.	[6]	
260 (double-rate)	Pre-harvest fruit drop	No significant difference from full-rate.	[6]	
'Gala' Apple	125	Pre-harvest fruit drop	Reduced fruit drop to 10% (control was 85%).	[9]
250	Pre-harvest fruit drop	Reduced fruit drop to 10% (control was 85%).	[9]	
'Fuji' Apple	125	Pre-harvest fruit drop	Increased fruit drop to 10% (control was 6%).	[9]
250	Pre-harvest fruit drop	Increased fruit drop to 10% (control was 6%).	[9]	
Tomato	500, 1000, 1500	Respiration rate	Reduced respiration rate compared to control.	[10]
1500	Fruit firmness	Minimized the decrease in firmness.	[10]	

Experimental Protocols

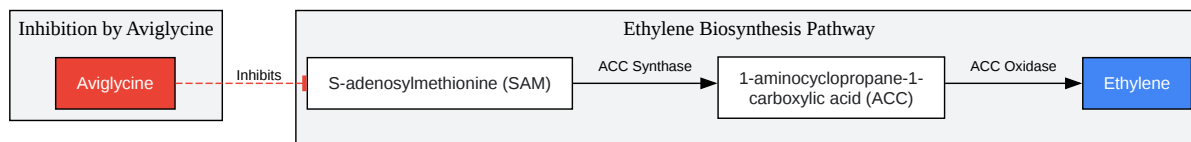
Protocol 1: General Protocol for Pre-Harvest Application of **Aviglycine** to Fruit Trees

- Materials:
 - **Aviglycine** formulation (e.g., ReTain®)
 - Water source with a pH between 5.5 and 6.5 (adjust if necessary)
 - Calibrated sprayer
 - Surfactant (optional, as recommended by the product label)
 - Personal Protective Equipment (PPE)
- Procedure:
 1. Determine the optimal application timing based on the fruit variety and desired outcome (typically 1-4 weeks before anticipated harvest).
 2. On the day of application, measure the ambient temperature and relative humidity. Avoid spraying in extreme heat, low humidity, or windy conditions.
 3. Prepare the spray solution by dissolving the required amount of **aviglycine** in water of the appropriate pH. If using a surfactant, add it to the solution as per the manufacturer's instructions.
 4. Calibrate the sprayer to ensure uniform and thorough coverage of the target foliage and fruit.
 5. Apply the solution to the trees, ensuring complete coverage of the canopy.
 6. Monitor the fruit for the desired effects (e.g., delayed ripening, reduced fruit drop) at regular intervals until harvest.
 7. Collect data on relevant parameters such as fruit firmness, color, soluble solids content, and ethylene production.

Protocol 2: Laboratory Assay for Testing **Aviglycine** Efficacy on Fruit Ripening

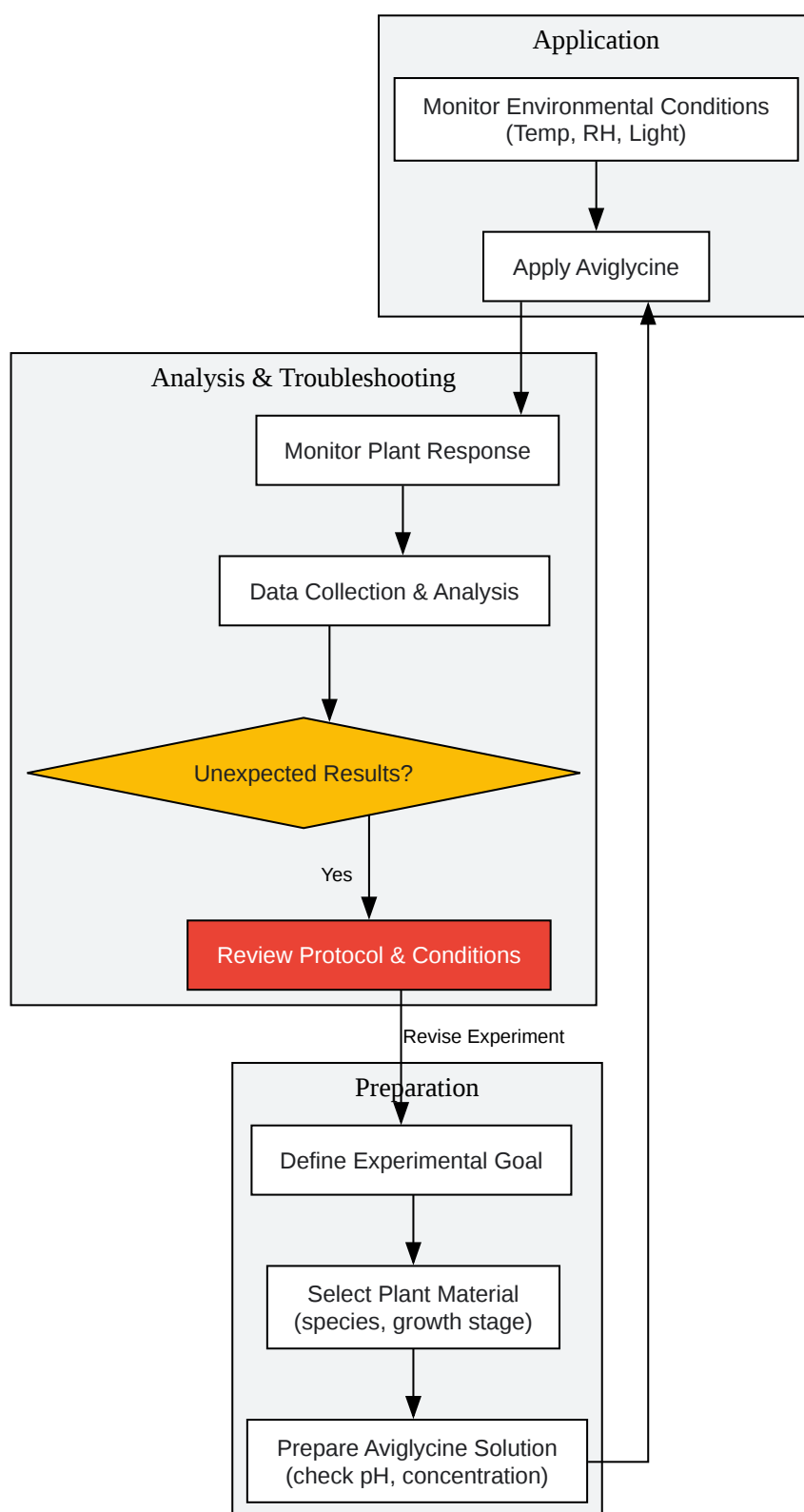
- Materials:
 - Uniform, freshly harvested climacteric fruits (e.g., tomatoes, bananas)
 - **Aviglycine** solutions at various concentrations
 - Control solution (water)
 - Beakers or trays for dipping fruit
 - Controlled environment chambers or incubators
 - Equipment for measuring fruit quality parameters (e.g., colorimeter, texture analyzer, refractometer)
- Procedure:
 1. Prepare a series of **aviglycine** solutions at different concentrations (e.g., 0, 100, 250, 500 mg/L).
 2. Randomly assign fruits to each treatment group, including a control group.
 3. Dip the fruits in their respective solutions for a standardized period (e.g., 2 minutes).
 4. Allow the fruits to air dry completely.
 5. Place the fruits in a controlled environment chamber at a specific temperature and relative humidity.
 6. Evaluate fruit ripening parameters (e.g., color change, firmness, ethylene production) daily or at other regular intervals.
 7. Analyze the data to determine the effect of different **aviglycine** concentrations on the rate of ripening.

Visualizations



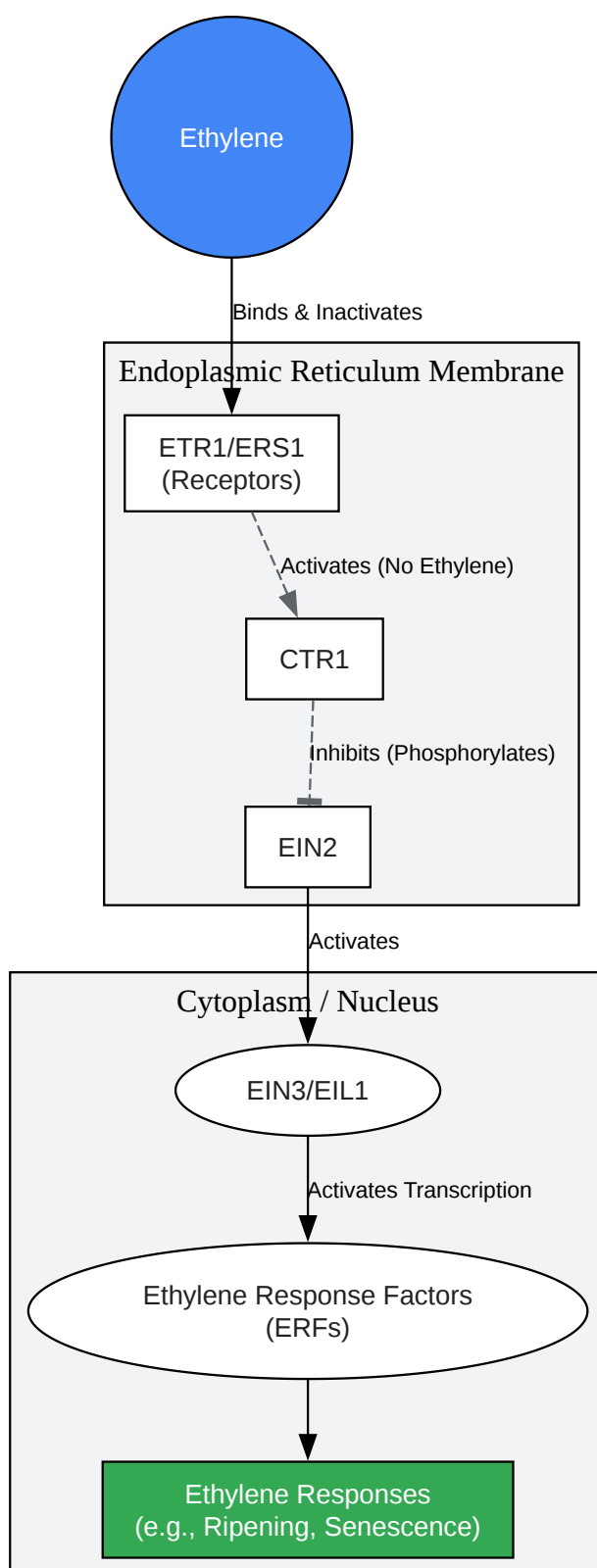
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Caption: **Aviglycine** inhibits ethylene biosynthesis by blocking ACC synthase.



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Caption: Troubleshooting workflow for **aviglycine** experiments.



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Caption: Simplified ethylene signaling pathway in plants.

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